

# Application Notes and Protocols for Stereoselective Synthesis of cis--Thiiranes

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## Compound of Interest

Compound Name: Thiirane

Cat. No.: B1199164

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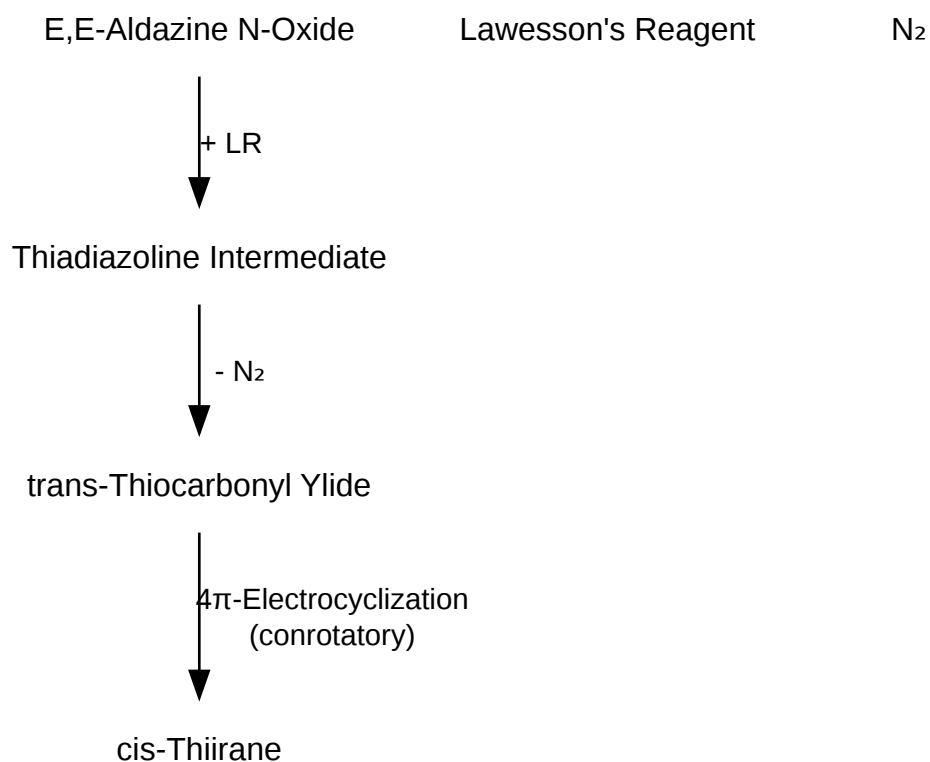
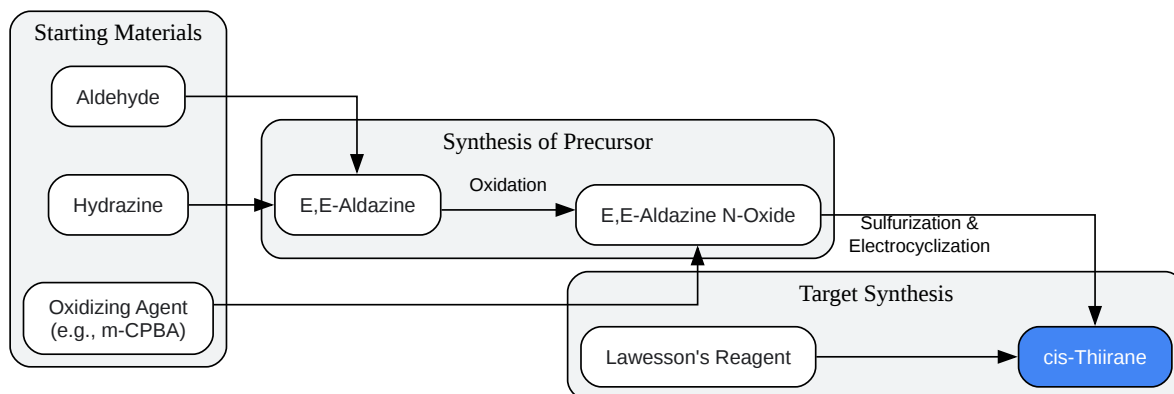
For Researchers, Scientists, and Drug Development Professionals

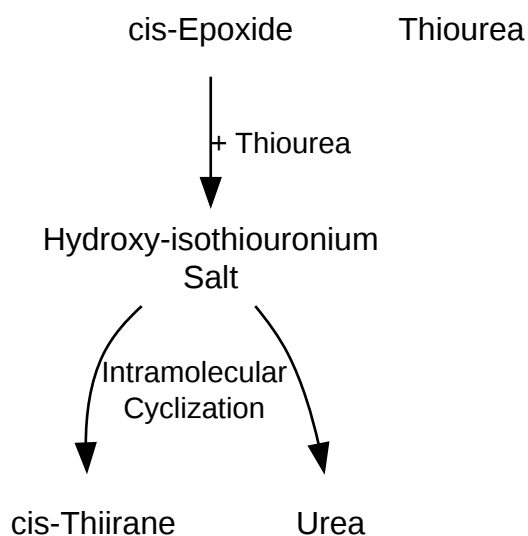
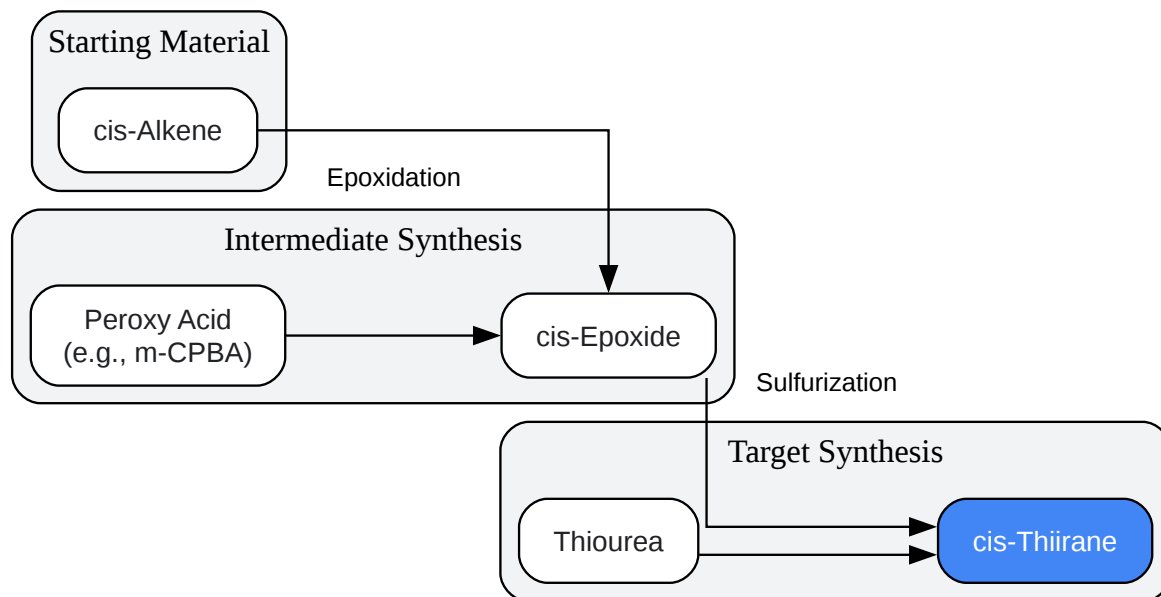
These application notes provide detailed protocols and comparative data for the stereoselective synthesis of cis-**thiiranes**, valuable sulfur-containing three-membered heterocycles. Two primary methods are detailed: a direct, highly diastereoselective synthesis from aldazine N-oxides and a classic two-step approach involving the stereospecific conversion of cis-epoxides.

## Method 1: Diastereoselective Synthesis of cis-Diarylthiiranes via $4\pi$ -Electrocyclization of Thiocarbonyl Ylides

This modern approach, developed by the research group of Won-jin Chung, offers a direct and highly stereoselective route to cis-1,2-diaryl**thiiranes**. The method relies on the reaction of readily available E,E-aldazine N-oxides with Lawesson's reagent to generate a trans-thiocarbonyl ylide in situ. This intermediate then undergoes a conrotatory  $4\pi$ -electrocyclization to furnish the desired cis-**thiirane** with excellent diastereoselectivity.

## Logical Workflow for cis-Thiirane Synthesis from Aldazine N-Oxides





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